



practical guide for UNC3230 storage and handling

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Compound of Interest		
Compound Name:	UNC3230	
Cat. No.:	B611581	Get Quote

UNC3230: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

UNC3230 is a potent, selective, and ATP-competitive small molecule inhibitor of Phosphatidylinositol-4-Phosphate 5-Kinase Type 1C (PIP5K1C), a key enzyme in the phosphoinositide signaling pathway.[1][2][3][4] It functions by competitively inhibiting the ATP-binding site of PIP5K1C, thereby preventing the synthesis of phosphatidylinositol (4,5)-bisphosphate (PIP2) from its precursor, phosphatidylinositol 4-phosphate (PI(4)P).[2][4] **UNC3230** also demonstrates inhibitory activity against PIP4K2C.[1][3][5]

Due to its crucial role in regulating PIP2 levels, **UNC3230** has emerged as a valuable chemical probe for investigating a variety of cellular processes. These include G protein-coupled receptor (GPCR) signaling, calcium mobilization, actin cytoskeleton dynamics, and cell migration.[1][2][6] Its demonstrated antinociceptive effects in preclinical models of chronic pain and its potential anticancer activities make it a compound of significant interest for therapeutic development.[1][5][7]

This document provides a practical guide for the storage, handling, and experimental application of **UNC3230**.

Chemical and Physical Properties



UNC3230 is typically supplied as a crystalline solid or powder.[2][7] Purity levels are generally high, often reported as ≥95-98%.[2][6][7]

Property	Value	Reference
Chemical Name	5- [(cyclohexylcarbonyl)amino]-2- (phenylamino)-4- thiazolecarboxamide	[7]
Molecular Formula	C17H20N4O2S	[2][7]
Molecular Weight	344.43 g/mol	[2]
Appearance	Crystalline solid / Solid powder	[2][7]
CAS Number	1031602-63-7	[2][7]

Storage and Handling

Proper storage and handling are critical to maintain the stability and activity of **UNC3230**. The compound is shipped at ambient temperature and is stable for several weeks under these conditions.[2]

3.1 Storage Recommendations Upon receipt, store the solid compound and stock solutions according to the following guidelines to ensure long-term stability.

Form	Storage Condition	Duration	Reference
Solid (Powder)	0 to 4°C	Short-term (days to weeks)	[2]
-20°C	Long-term (months to years)	[2][3][7]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	[3]
-80°C	Up to 1 year	[3]	



Note: It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[3]

3.2 Preparation of Stock Solutions **UNC3230** exhibits good solubility in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[7][8][9]

Solvent	Maximum Solubility	Reference
DMSO	30 - 69 mg/mL	[3][7][8]
DMF	30 mg/mL	[7][8][9]
Ethanol	0.2 mg/mL	[7][8][9]

Protocol for 10 mM DMSO Stock Solution:

- UNC3230 has a molecular weight of 344.43 g/mol. To prepare a 10 mM stock solution, weigh out 3.44 mg of UNC3230 powder.
- Add 1 mL of fresh, anhydrous DMSO. Use of fresh DMSO is recommended as absorbed moisture can reduce solubility.[3]
- Vortex or sonicate briefly until the solid is completely dissolved.
- Dispense into single-use aliquots and store at -20°C or -80°C.

Biological Activity and Quantitative Data

UNC3230 is a well-characterized inhibitor with a defined mechanism of action and cellular effects.

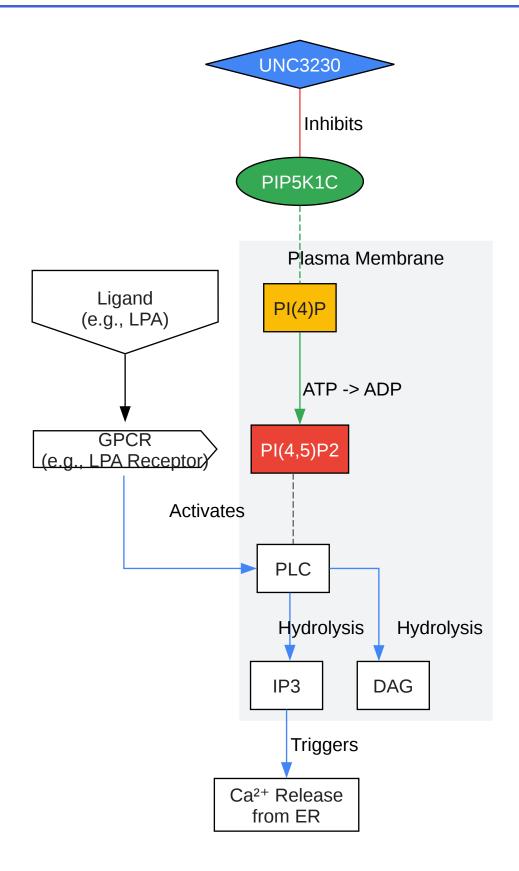


Parameter	Value / Description	Reference
Primary Target	PIP5K1C (Phosphatidylinositol-4- Phosphate 5-Kinase Type 1C)	[1][2][3]
Secondary Target	PIP4K2C (Phosphatidylinositol-5- Phosphate 4-Kinase, Type II, Gamma)	[1][3][5]
Mechanism	ATP-competitive inhibitor	[2][4]
IC50	~41 nM (for PIP5K1C)	[1][3][5][7]
K_d_	51 nM (for PIP5K1C)	[7][8]
Cellular Effect	Reduces membrane PIP2 levels by ~45% in DRG neurons at 100 nM	[1][5][7]
Functional Effect	Attenuates LPA-evoked calcium signaling in DRG neurons	[1][6][10]

Signaling Pathways and Mechanism of Action

UNC3230 exerts its effects by directly inhibiting PIP5K1C, a critical enzyme that phosphorylates PI(4)P to generate PI(4,5)P2 (PIP2). PIP2 is a low-abundance but vital membrane phospholipid that acts as a docking site for numerous proteins and is the substrate for enzymes like Phospholipase C (PLC). By depleting membrane PIP2, **UNC3230** disrupts these downstream signaling events.





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UNC3230 inhibits PIP5K1C, blocking PIP2 synthesis and downstream GPCR-PLC signaling.

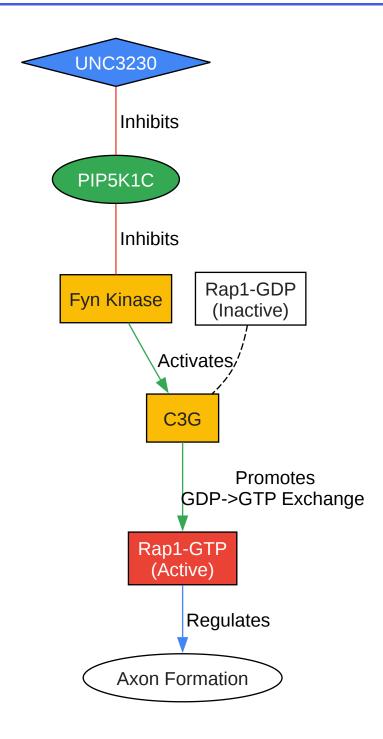




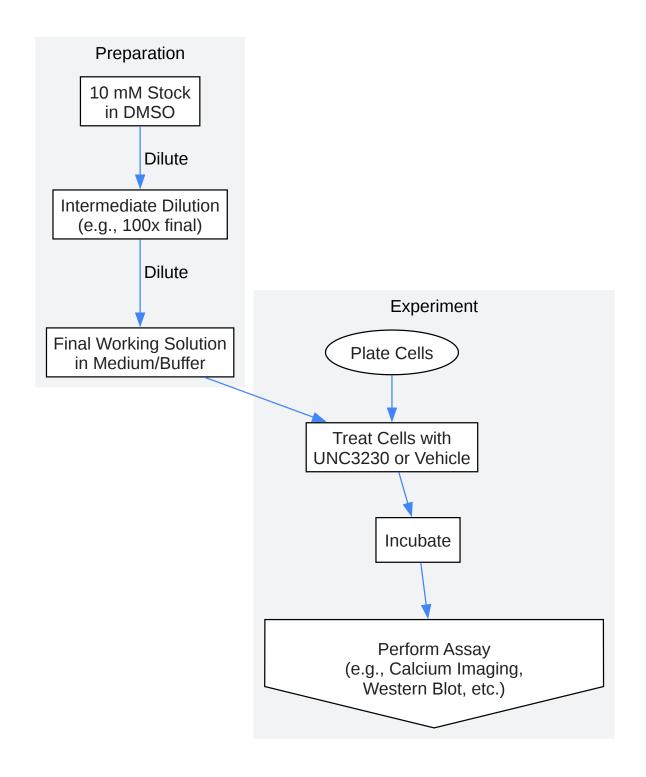


Recent research also indicates that inhibition of PIP5K1C by **UNC3230** can activate the Fyn/C3G/Rap1 pathway, which plays a role in regulating axon formation in neurons.[11]









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